

A Comprehensive Safety & Handling Guide for Diethyl-d10-amine Hydrochloride

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Compound of Interest

Compound Name: Diethyl-d10-amine hydrochloride

CAS No.: 285132-87-8

Cat. No.: B1591366

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth examination of the safety, handling, and emergency protocols for **Diethyl-d10-amine hydrochloride** (CAS No. 285132-87-8). As a deuterated analog, this compound is a valuable tool in metabolic studies and as an internal standard in quantitative analysis.[1] However, its structural similarity to diethylamine hydrochloride belies a significant hazard profile that demands rigorous adherence to safety protocols. This document moves beyond a simple recitation of safety data sheet (SDS) points to provide a framework for risk assessment and management in a laboratory setting, grounded in the principles of chemical causality and procedural validation.

Chemical Identification and Physicochemical Properties

Accurate identification is the foundation of chemical safety. **Diethyl-d10-amine hydrochloride** is a solid, crystalline substance.[2] Its key identifiers and properties are summarized below. The deuteration leads to a slight increase in molecular weight compared to its non-labeled counterpart.[3]

Property	Value	Source(s)
Chemical Name	N-(ethyl-d5)-Ethan-d5-amine hydrochloride	[4]
Synonym(s)	Diethyl-d10-amine HCl, Diethylammonium-d10 Chloride	[3]
CAS Number	285132-87-8	[3][4]
Molecular Formula	(C ₂ D ₅) ₂ NH · HCl	
Molecular Weight	119.66 g/mol	[3][4]
Appearance	Solid, white crystalline powder	[2]
Melting Point	227-230 °C	[1][5]
Solubility	Freely soluble in water, soluble in alcohol	[2][6]
Stability	Stable under normal conditions; hygroscopic	[2][3][7][8]

Hazard Analysis and GHS Classification

The hazard profile for **Diethyl-d10-amine hydrochloride** is severe. According to supplier safety data, it is classified as acutely toxic, corrosive, and a skin sensitizer. This profile necessitates handling it with the highest degree of caution, exceeding the precautions for materials that are merely irritants. It is crucial for researchers to recognize that while some data sheets for the non-deuterated analog (CAS 660-68-4) may list it as a "Warning" chemical with only irritation hazards[7][8][9], the most specific data for the deuterated compound indicates a "Danger" classification with more severe endpoints. Prudent laboratory practice dictates adhering to the more stringent classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion	Category 1A	H314: Causes severe skin burns and eye damage
Eye Damage	Category 1	H314: Causes severe skin burns and eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
STOT, Single Exposure	Category 3	H335: May cause respiratory irritation

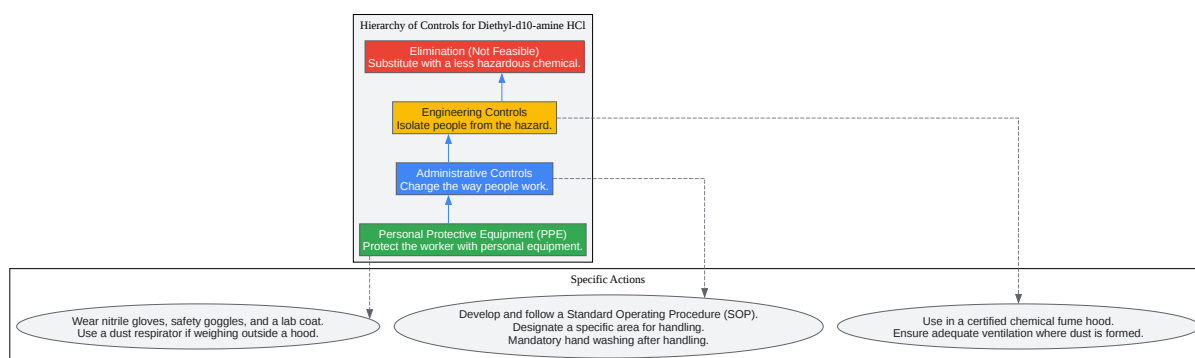
Source: Sigma-Aldrich

The classification as Skin Corrosive 1A is of paramount importance. This is not a simple irritation; it signifies that the chemical can cause irreversible damage to the skin upon contact. This corrosive nature, combined with its acute toxicity via dermal absorption, makes skin protection a non-negotiable aspect of its handling protocol.

Caption: GHS Pictograms and Associated Hazards.

The Hierarchy of Controls: A Framework for Safe Handling

To mitigate the risks associated with **Diethyl-d10-amine hydrochloride**, a systematic approach based on the industrial hygiene hierarchy of controls is essential. This framework prioritizes control measures from most to least effective.



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Caption: Hierarchy of controls for risk mitigation.

Experimental Protocol: Weighing and Solution Preparation

This protocol is designed as a self-validating system. Adherence to each step inherently minimizes exposure.

- Preparation (Administrative Control):

- Designate a work area within a certified chemical fume hood.
- Ensure the spill kit and appropriate waste containers are immediately accessible.
- Review this safety guide and the compound-specific SDS.[\[7\]](#)
- PPE Donning (Personal Protective Equipment):
 - Wear safety glasses with side-shields conforming to EN166 standards or chemical safety goggles.[\[7\]](#)
 - Don a laboratory coat with sleeves fully extended.
 - Wear chemical-resistant nitrile gloves. Inspect gloves for any defects before use.[\[7\]](#)[\[10\]](#)
- Handling (Engineering Control):
 - Perform all manipulations of the solid compound within the fume hood to contain any dust. [\[7\]](#)
 - Use spatulas and weighing paper appropriate for the amount being handled to prevent spills.
 - When opening the container, do so slowly to avoid creating airborne dust.
 - Avoid formation and inhalation of dust at all times.[\[7\]](#)[\[10\]](#)
- Procedure:
 - Carefully weigh the desired amount of **Diethyl-d10-amine hydrochloride**.
 - To create a solution, slowly add the solid to the solvent (e.g., water, ethanol) while stirring to facilitate dissolution and prevent clumping.
 - Securely cap the original container and the newly prepared solution.
- Post-Handling (Administrative Control):
 - Decontaminate the work surface and any equipment used.

- Properly dispose of any contaminated weighing paper or disposable equipment in a designated hazardous waste container.
- Remove gloves using the proper technique (without touching the outer surface) and dispose of them.^[7]
- Wash hands thoroughly with soap and water.^{[7][8]}

Storage, Stability, and Incompatibilities

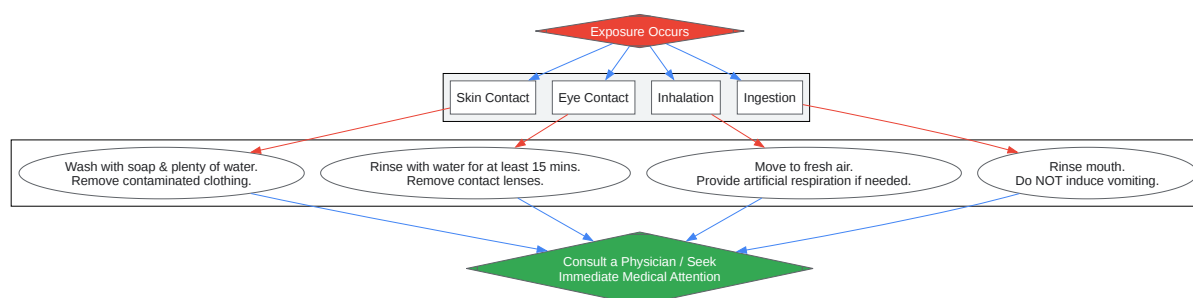
Proper storage is critical to maintaining the integrity of the reagent and ensuring safety.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.^[7] The compound is hygroscopic; therefore, the container must be kept tightly closed to prevent moisture absorption, which can degrade the material.^{[2][7][8]}
- **Incompatible Materials:** Store away from strong oxidizing agents. Reaction with such materials could lead to vigorous, exothermic reactions.
- **Stability:** The compound is stable under recommended storage conditions.^[3] However, it is good practice to re-analyze for purity if stored for extended periods (e.g., over three years).^[3]

Emergency Protocols: First Aid and Spill Response

Immediate and correct response to an exposure or spill is vital. All personnel handling this compound must be familiar with these procedures.

First Aid Measures



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Caption: Emergency first aid decision workflow.

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[7][10]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[7][8] Seek immediate medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[7][8] Given its classification as toxic and corrosive, this action must be performed without delay.
- Inhalation: Remove the person to fresh air.[7][8] If breathing is difficult or has stopped, provide artificial respiration.[7]

- Ingestion: Rinse mouth thoroughly with water.^[7] Never give anything by mouth to an unconscious person.^[7]^[8] Do NOT induce vomiting.^[8]

Spill Cleanup Protocol

- Minor Spill (Solid):
 - Ensure proper PPE is worn (respirator, gloves, goggles, lab coat).
 - Avoid generating dust.^[7]
 - Use dry cleanup procedures. Gently sweep or vacuum up the material. If sweeping, you may wet the material slightly with water to prevent it from becoming airborne.
 - Place the spilled material into a suitable, closed, and labeled container for disposal.^[7]
 - Clean the spill area with soap and water.
- Major Spill:
 - Evacuate the area and move upwind.
 - Alert the institutional emergency response team or fire brigade, informing them of the material's identity and hazards.
 - Prevent the spillage from entering drains, sewers, or water courses.
 - Only personnel trained and equipped for hazardous material cleanup should address the spill.

Disposal Considerations

Unused material and its containers must be treated as hazardous waste.

- Procedure: All waste must be disposed of by a licensed professional waste disposal service.^[7]
- Methodology: A common method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner

and scrubber to neutralize the hazardous decomposition products (NO_x, HCl).[7][8]

- Regulatory Compliance: Always follow local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[7]

Conclusion

Diethyl-d10-amine hydrochloride is a powerful research tool whose utility is matched by its significant hazard profile. Its acute toxicity, corrosivity, and sensitizing properties demand more than just procedural compliance; they require a mindset of proactive risk management. By understanding the rationale behind the safety protocols—from the necessity of a fume hood to contain dust to the urgency of washing skin post-exposure—researchers can handle this compound effectively and safely. The frameworks and protocols detailed in this guide are designed to be integrated into laboratory-specific SOPs to build a robust culture of safety.

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- To cite this document: BenchChem. [A Comprehensive Safety & Handling Guide for Diethyl-d10-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1591366/docs#a-comprehensive-safety-handling-guide-for-diethyl-d10-amine-hydrochloride>]

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